

Synthesis of 3-Carboxy-6-hydroxycoumarin Derivatives: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-Carboxy-6-hydroxycoumarin

Cat. No.: B8089495

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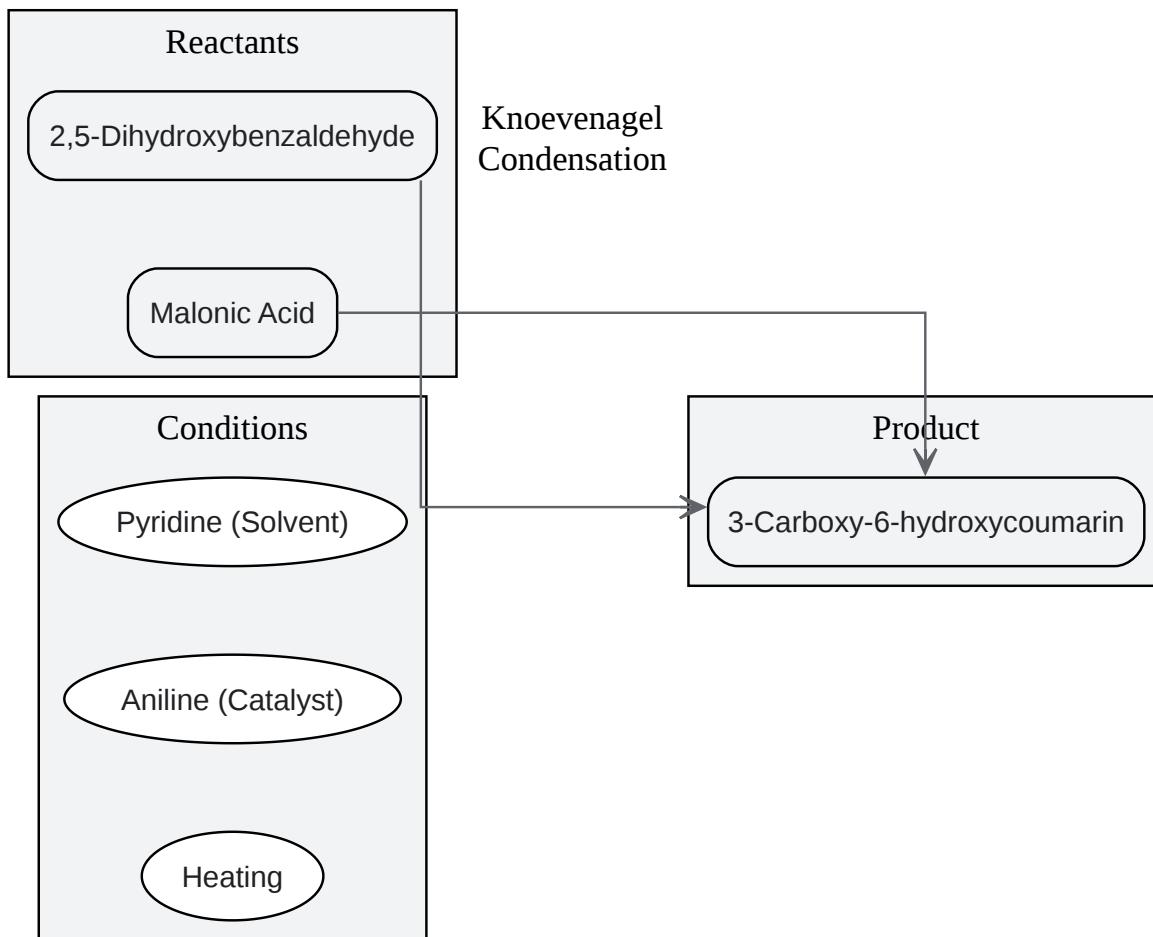
For Researchers, Scientists, and Drug Development Professionals

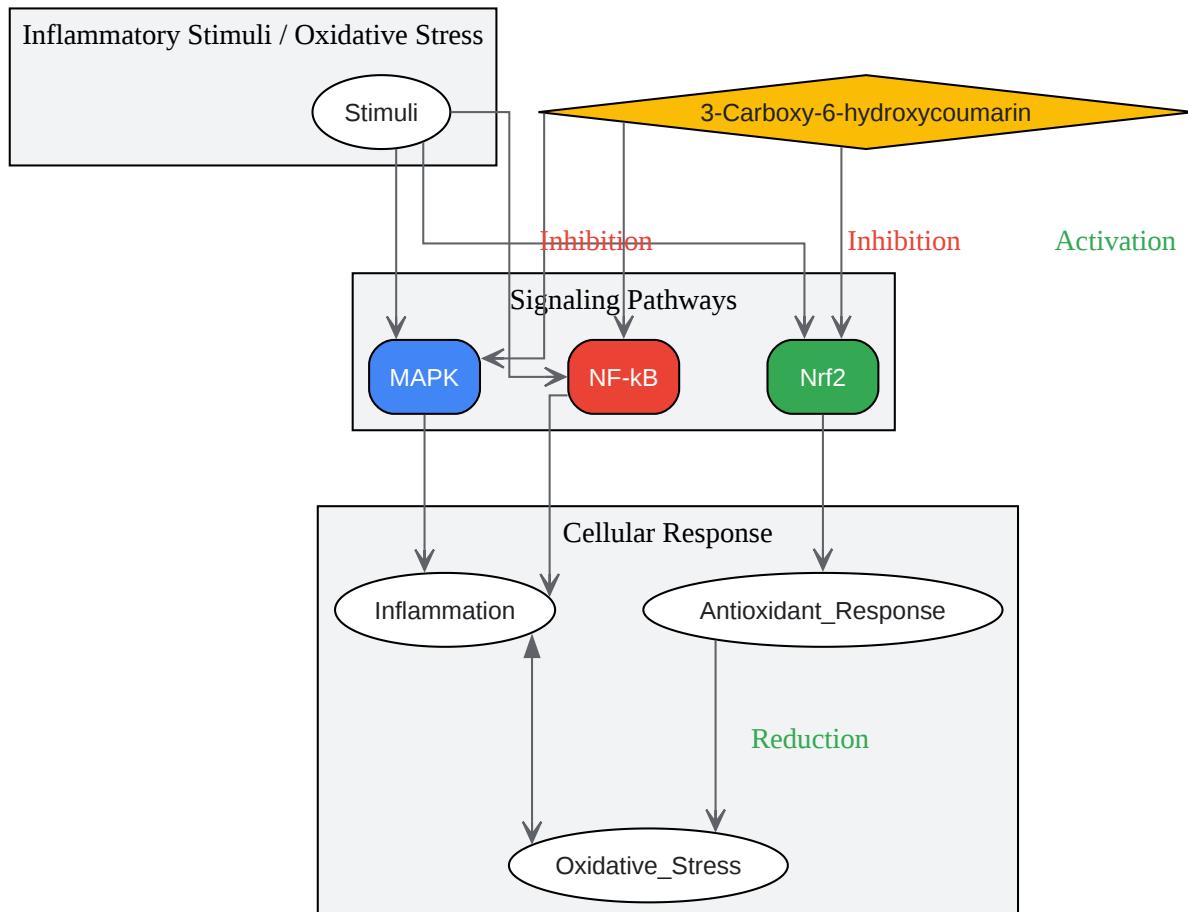
This technical guide provides a comprehensive overview of the synthesis of **3-carboxy-6-hydroxycoumarin** and its derivatives. This class of compounds holds significant interest for researchers in medicinal chemistry and drug development due to the diverse biological activities associated with the coumarin scaffold. This document outlines a robust synthetic protocol, presents key quantitative data in a structured format, and explores the potential biological signaling pathways modulated by these compounds.

Synthetic Pathway: Knoevenagel Condensation

The primary and most efficient method for the synthesis of **3-carboxy-6-hydroxycoumarin** is the Knoevenagel condensation. This reaction involves the condensation of an ortho-hydroxybenzaldehyde with a compound containing an active methylene group, such as malonic acid. For the synthesis of the target molecule, 2,5-dihydroxybenzaldehyde is the key starting material.

General Reaction Scheme:





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